

Ethyl Cyclobut-1-ene-1-carboxylate: A Technical Guide for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl cyclobut-1-ene-1-carboxylate

Cat. No.: B3420279

[Get Quote](#)

CAS Number: 181941-46-8

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **Ethyl cyclobut-1-ene-1-carboxylate**. This document details its chemical and physical properties, outlines a general synthetic approach, and explores its applications as a versatile scaffold in organic synthesis and medicinal chemistry.

Chemical and Physical Properties

Ethyl cyclobut-1-ene-1-carboxylate is a versatile small molecule scaffold with potential applications in the synthesis of more complex molecules, including those for pharmaceuticals and agrochemicals.^[1] Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	181941-46-8	PubChem ^[2]
Molecular Formula	C ₇ H ₁₀ O ₂	CymitQuimica ^[1]
Molecular Weight	126.15 g/mol	CymitQuimica ^[1]
Appearance	Colorless to pale yellow liquid	-
Purity	Min. 95%	CymitQuimica ^[1]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the direct synthesis of **Ethyl cyclobut-1-ene-1-carboxylate** is not readily available in the surveyed literature, a general approach can be inferred from established organic chemistry principles and procedures for related cyclobutane structures. A plausible synthetic route would involve the esterification of cyclobut-1-ene-1-carboxylic acid.

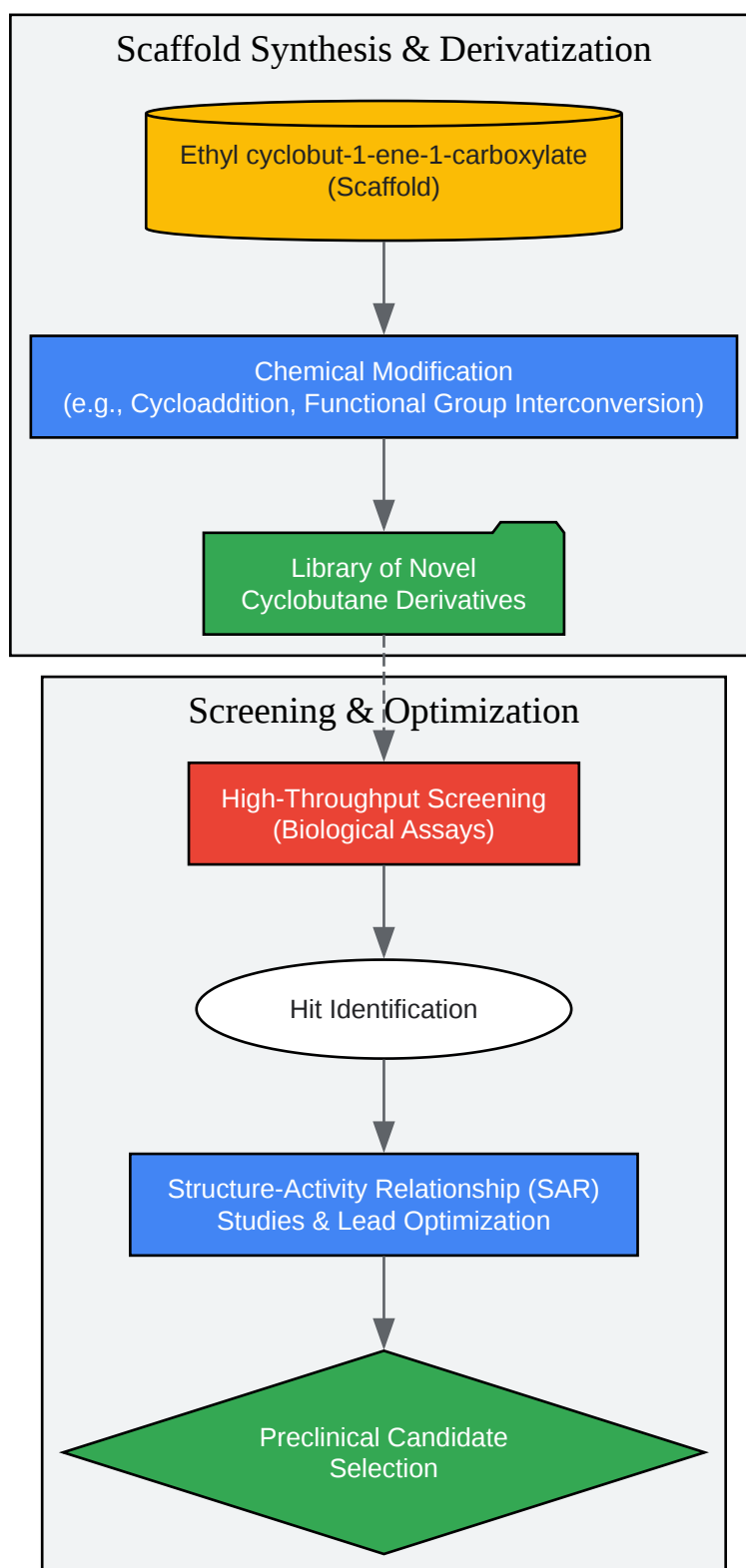
The reactivity of **Ethyl cyclobut-1-ene-1-carboxylate** is largely dictated by the presence of the carbon-carbon double bond within the strained cyclobutene ring and the ester functional group. It is known to participate in various chemical reactions, including nucleophilic additions and cycloaddition reactions, such as the Diels-Alder reaction.[3]

Applications in Drug Discovery and Development

The cyclobutane ring is an increasingly important structural motif in medicinal chemistry.[4][5] Its unique puckered structure and the inherent ring strain can impart favorable pharmacological properties to drug candidates.[4][5] Cyclobutane moieties have been incorporated into small molecules to enhance metabolic stability, improve binding affinity to biological targets, and serve as conformationally restricted scaffolds.[4][5][6]

While specific drug candidates containing the **Ethyl cyclobut-1-ene-1-carboxylate** scaffold are not prominently documented, its role as a versatile building block suggests its utility in the synthesis of novel therapeutic agents.[1][7] The cyclobutane core can be strategically employed to explore chemical space and develop compounds with improved potency, selectivity, and pharmacokinetic profiles.[8] Marketed drugs containing a cyclobutane ring, such as the anticancer agent carboplatin and the hepatitis C virus (HCV) protease inhibitor boceprevir, underscore the therapeutic potential of this structural class.[8]

Below is a conceptual workflow illustrating the potential integration of **Ethyl cyclobut-1-ene-1-carboxylate** into a drug discovery pipeline.



[Click to download full resolution via product page](#)

Figure 1. A conceptual workflow for the utilization of **Ethyl cyclobut-1-ene-1-carboxylate** in a drug discovery program.

Experimental Protocols

General Experimental Protocol for Cycloaddition Reactions (Exemplary)

The following provides a generalized protocol for a Diels-Alder reaction, a type of cycloaddition in which **Ethyl cyclobut-1-ene-1-carboxylate** could potentially act as a dienophile. This is an illustrative example and would require optimization for this specific substrate.

Materials:

- **Ethyl cyclobut-1-ene-1-carboxylate** (dienophile)
- A suitable diene (e.g., cyclopentadiene)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Lewis acid catalyst (optional, e.g., aluminum chloride)
- Inert gas atmosphere (e.g., nitrogen or argon)

Procedure:

- To a flame-dried, round-bottom flask under an inert atmosphere, add **Ethyl cyclobut-1-ene-1-carboxylate** and the chosen anhydrous solvent.
- If a Lewis acid catalyst is to be used, add it to the reaction mixture at an appropriate temperature (often sub-ambient).
- Slowly add the diene to the stirred solution.
- Monitor the reaction progress by an appropriate technique (e.g., Thin Layer Chromatography (TLC), Gas Chromatography-Mass Spectrometry (GC-MS)).
- Upon completion, quench the reaction by the addition of a suitable reagent (e.g., saturated aqueous sodium bicarbonate solution for Lewis acid-catalyzed reactions).

- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired cycloaddition product.

Note: This is a generalized procedure and specific conditions such as reaction temperature, time, and stoichiometry of reagents would need to be determined empirically.

Conclusion

Ethyl cyclobut-1-ene-1-carboxylate is a valuable building block for organic synthesis with significant potential in the field of drug discovery. The unique properties of the cyclobutane ring make it an attractive scaffold for the development of novel therapeutics. Further research into the synthesis and biological evaluation of derivatives of **Ethyl cyclobut-1-ene-1-carboxylate** is warranted to fully explore its potential in medicinal chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. cymitquimica.com [cymitquimica.com]
2. Ethyl cyclobut-1-ene-1-carboxylate | C₇H₁₀O₂ | CID 22223228 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Synthesis and reactivity of compounds with cyclobutane rings. Part III. Cyclobut-1-ene-1,2-dicarboxylic acid. X-Ray crystal structure and exceptional stereoselectivity in its Diels–Alder reaction with cyclopentadiene - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
4. Cyclobutanes in Small-Molecule Drug Candidates - PMC [pmc.ncbi.nlm.nih.gov]
5. repository.ubn.ru.nl [repository.ubn.ru.nl]

- 6. researchgate.net [researchgate.net]
- 7. nbinno.com [nbinno.com]
- 8. img01.pharmablock.com [img01.pharmablock.com]
- To cite this document: BenchChem. [Ethyl Cyclobut-1-ene-1-carboxylate: A Technical Guide for Chemical Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3420279#ethyl-cyclobut-1-ene-1-carboxylate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com